

Physical properties including boiling and melting points of diallyl hexahydrophthalate.

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Compound of Interest

Compound Name: *Diallyl hexahydrophthalate*

Cat. No.: *B075857*

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A Technical Guide to the Physical Properties of Diallyl Hexahydrophthalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **diallyl hexahydrophthalate**, with a specific focus on its boiling and melting points. The information is compiled to support research and development activities where this compound's physical characteristics are of paramount importance.

Introduction

Diallyl hexahydrophthalate (CAS No: 13846-31-6) is a colorless liquid characterized by the molecular formula $C_{14}H_{20}O_4$.^{[1][2]} It is recognized for its applications in the production of polymers and resins, where it imparts excellent heat resistance and chemical stability.^[1] These properties make it a crucial component in the manufacturing of various materials, including adhesives, coatings, and composites.^[1]

Quantitative Physical Properties

The physical properties of **diallyl hexahydrophthalate** are summarized in the table below. These parameters are critical for handling, processing, and storage, as well as for predicting its behavior in various chemical and physical processes.

Property	Value	Units	Conditions	Citations
Boiling Point	330.6	°C	at 760 mmHg	[1][2]
130	°C	at 101,325 Pa	[3]	
Melting Point	Not specified (exists as a liquid at room temperature)	°C	-	[1]
Density	1.06	g/cm ³	at 20°C	[1][2][3]
Refractive Index	1.479	-	-	[1][2]
Flash Point	156.9	°C	-	[1][2]
Vapor Pressure	0.000165	mmHg	at 25°C	[1][2]
0.02	Pa	at 25°C	[3]	
Water Solubility	110	mg/L	at 20°C	[3]
LogP	3.54	-	-	[3]
Molecular Weight	252.31	g/mol	-	[4][5]

Experimental Protocols for Property Determination

The determination of physical properties such as boiling and melting points is fundamental to characterizing a chemical substance. Standard laboratory procedures are employed to ensure accuracy and reproducibility.

Boiling Point Determination:

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6] For a substance like **diallyl hexahydrophthalate**, a common method for determining the boiling point is simple distillation.[7]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle or oil bath) are required.

- Procedure:
 - The liquid sample is placed in the distillation flask.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor as it passes into the condenser.
 - The flask is gently heated, and the temperature is monitored.
 - The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is actively boiling and condensing.[8]
 - It is crucial to note the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.[6]

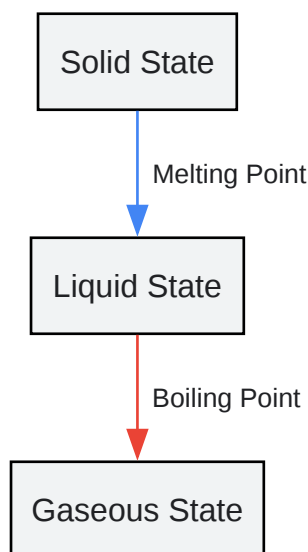
Melting Point Determination:

While **diallyl hexahydrophthalate** is a liquid at standard conditions, the determination of a melting point for solid organic compounds is a key indicator of purity.[6][9] A pure crystalline solid typically exhibits a sharp melting point over a narrow range (0.5-1°C).[6][9]

- Apparatus: A melting point apparatus (such as a Mel-Temp or Thiele tube) and capillary tubes are used.[6][9]
- Procedure:
 - A small amount of the solid sample is packed into a thin-walled capillary tube.[9]
 - The capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.[9]
 - The sample is heated slowly, typically at a rate of 1-2°C per minute, as it approaches the expected melting point.[7][9]
 - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid.[7]

Visualization of Physical State Transitions

The following diagram illustrates the logical relationship between the physical states of a substance as a function of temperature, relative to its melting and boiling points.



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Caption: State transitions based on melting and boiling points.

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